

analytical methods for the quantification of 4-Phenoxy-2,6-diisopropyl aniline

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Compound of Interest

Compound Name: 4-Phenoxy-2,6-diisopropyl aniline

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An increasing demand for precise and robust analytical methods for the quantification of specialty chemicals is noted across the pharmaceutical and chemical industries. **4-Phenoxy-2,6-diisopropyl aniline** is a key intermediate in the synthesis of various agrochemicals and pharmaceuticals. Accurate quantification of this compound is crucial for process control, quality assurance, and regulatory compliance. This document provides detailed application notes and protocols for the quantification of **4-Phenoxy-2,6-diisopropyl aniline** using High-Performance Liquid Chromatography (HPLC) with UV detection, Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Data Summary of Analytical Methods

The following table summarizes the proposed analytical methods for the quantification of **4-Phenoxy-2,6-diisopropyl aniline**. These methods are adapted from established procedures for structurally similar compounds, including substituted anilines and related agricultural chemical intermediates.



Parameter	HPLC-UV	GC-MS	LC-MS/MS
Principle	Reversed-phase chromatography with UV detection.	Gas chromatography separation followed by mass spectrometric detection.	Liquid chromatography separation with tandem mass spectrometry detection.
Column	C18 (e.g., 250 mm x 4.6 mm, 5 μm)	Capillary column (e.g., 30 m x 0.25 mm, 0.25 µm with a 5% phenyl methylpolysiloxane stationary phase)	C18 (e.g., 100 mm x 2.1 mm, 1.7 μm)
Mobile Phase/Carrier Gas	Acetonitrile and Water (gradient or isocratic)	Helium	Acetonitrile and Water with 0.1% Formic Acid (gradient)
Detector	UV-Visible Detector (e.g., at 240 nm)	Mass Spectrometer (MS)	Tandem Mass Spectrometer (MS/MS)
Flow Rate	1.0 mL/min	1.0 mL/min	0.3 mL/min
Injection Volume	10 μL	1 μL (splitless)	5 μL
Temperature	30°C (column oven)	Oven temperature program (e.g., 100°C hold for 2 min, ramp to 280°C at 15°C/min, hold for 5 min)	40°C (column oven)
Sample Preparation	Dissolution in a suitable organic solvent (e.g., acetonitrile or methanol).	Dissolution in a volatile organic solvent (e.g., ethyl acetate), potential derivatization.	Dissolution in mobile phase or compatible solvent, followed by filtration.
LOD/LOQ	Estimated in the low μg/mL range.	Estimated in the ng/mL to low μg/mL	Estimated in the low ng/mL to pg/mL range.



range.

Experimental Protocols Quantification by High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This protocol is adapted from methods used for the analysis of diafenthiuron and other substituted anilines.[1]

Objective: To quantify **4-Phenoxy-2,6-diisopropyl aniline** in a sample matrix.

Materials:

- 4-Phenoxy-2,6-diisopropyl aniline reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade, deionized)
- Methanol (HPLC grade)
- Volumetric flasks, pipettes, and syringes
- Syringe filters (0.45 μm)

Equipment:

- HPLC system with a UV-Visible detector
- C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μm)
- · Analytical balance
- Sonicator

Procedure:



- Mobile Phase Preparation: Prepare a mobile phase of Acetonitrile:Water (80:20, v/v). Degas
 the mobile phase by sonication or vacuum filtration.
- Standard Solution Preparation:
 - Accurately weigh approximately 10 mg of 4-Phenoxy-2,6-diisopropyl aniline reference standard into a 10 mL volumetric flask.
 - Dissolve in and dilute to volume with methanol to obtain a stock solution of 1 mg/mL.
 - \circ Prepare a series of calibration standards by diluting the stock solution with the mobile phase to concentrations ranging from 1 μ g/mL to 100 μ g/mL.
- Sample Preparation:
 - Accurately weigh a sample containing an estimated amount of 4-Phenoxy-2,6disopropyl aniline.
 - Dissolve the sample in a known volume of methanol or acetonitrile.
 - Filter the solution through a 0.45 μm syringe filter prior to injection.
- Chromatographic Conditions:
 - Column: C18 (250 mm x 4.6 mm, 5 μm)
 - Mobile Phase: Acetonitrile:Water (80:20, v/v)
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μL
 - Column Temperature: 30°C
 - Detection Wavelength: 240 nm
- Analysis:
 - Inject the standard solutions to generate a calibration curve.



- Inject the sample solutions.
- Quantify the amount of 4-Phenoxy-2,6-diisopropyl aniline in the sample by comparing its peak area to the calibration curve.

Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is based on general methods for the analysis of substituted anilines.[2][3]

Objective: To identify and quantify **4-Phenoxy-2,6-diisopropyl aniline**, particularly at lower concentrations or in complex matrices.

Materials:

- 4-Phenoxy-2,6-diisopropyl aniline reference standard
- Ethyl acetate (GC grade)
- Helium (carrier gas, high purity)
- Volumetric flasks, pipettes, and syringes
- Syringe filters (0.22 μm)

Equipment:

- Gas chromatograph with a mass spectrometer detector (GC-MS)
- Capillary column (e.g., 30 m x 0.25 mm, 0.25 μm with a 5% phenyl methylpolysiloxane stationary phase)
- Analytical balance

Procedure:

Standard Solution Preparation:



- Prepare a 1 mg/mL stock solution of **4-Phenoxy-2,6-diisopropyl aniline** in ethyl acetate.
- $\circ\,$ Perform serial dilutions to prepare working standards in the range of 0.1 µg/mL to 10 µg/mL.
- Sample Preparation:
 - Dissolve a known amount of the sample in ethyl acetate.
 - If necessary, perform a liquid-liquid extraction or solid-phase extraction to clean up the sample.
 - Filter the final extract through a 0.22 μm syringe filter.
- GC-MS Conditions:
 - Injector Temperature: 250°C
 - Injection Mode: Splitless (1 μL)
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min
 - Oven Temperature Program:
 - Initial temperature: 100°C, hold for 2 minutes
 - Ramp: 15°C/min to 280°C
 - Hold: 5 minutes at 280°C
 - MS Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Scan Range: m/z 50-400
- Analysis:



- Inject the standards to build a calibration curve based on the peak area of a characteristic ion.
- Inject the prepared samples.
- Identify the 4-Phenoxy-2,6-diisopropyl aniline peak based on its retention time and mass spectrum.
- Quantify using the calibration curve.

Quantification by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This protocol is adapted from methods for the analysis of diafenthiuron and its metabolites.[4]

Objective: To achieve high sensitivity and selectivity in the quantification of **4-Phenoxy-2,6-diisopropyl aniline**.

Materials:

- 4-Phenoxy-2,6-diisopropyl aniline reference standard
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Volumetric flasks, pipettes, and syringes
- Syringe filters (0.22 μm)

Equipment:

- LC-MS/MS system (e.g., triple quadrupole)
- C18 UPLC/HPLC column (e.g., 100 mm x 2.1 mm, 1.7 μm)



Analytical balance

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
- Standard Solution Preparation:
 - Prepare a 1 mg/mL stock solution in acetonitrile.
 - Prepare a series of working standards from 0.1 ng/mL to 100 ng/mL by diluting the stock solution with the initial mobile phase composition.
- Sample Preparation:
 - Dissolve a known amount of the sample in the initial mobile phase composition. For complex matrices, a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction may be employed.
 - Filter the sample through a 0.22 μm syringe filter.
- LC-MS/MS Conditions:
 - Column: C18 (100 mm x 2.1 mm, 1.7 μm)
 - Column Temperature: 40°C
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μL
 - Gradient Elution:
 - 0-1 min: 10% B



■ 1-5 min: 10% to 90% B

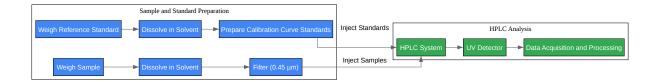
■ 5-7 min: 90% B

■ 7.1-9 min: 10% B (re-equilibration)

o Ionization Mode: Electrospray Ionization (ESI), Positive

- MS/MS Detection: Multiple Reaction Monitoring (MRM). Specific precursor and product ions for 4-Phenoxy-2,6-diisopropyl aniline need to be determined by infusing a standard solution.
- Analysis:
 - Inject the standard solutions to construct a calibration curve.
 - Inject the samples.
 - Quantify the analyte based on the area of the specific MRM transition peak.

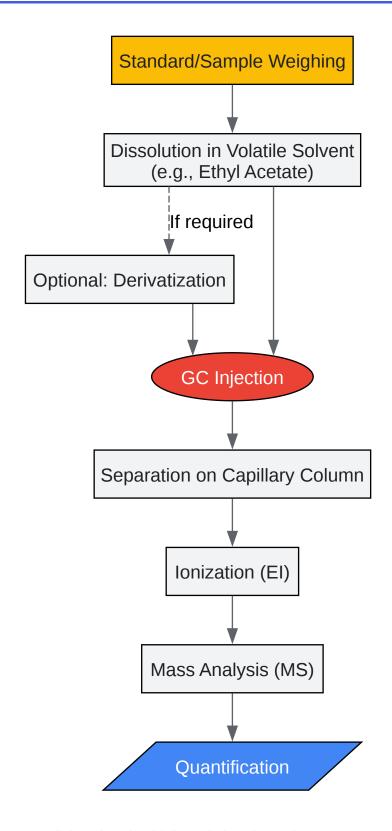
Visualizations



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Caption: HPLC-UV analysis workflow.

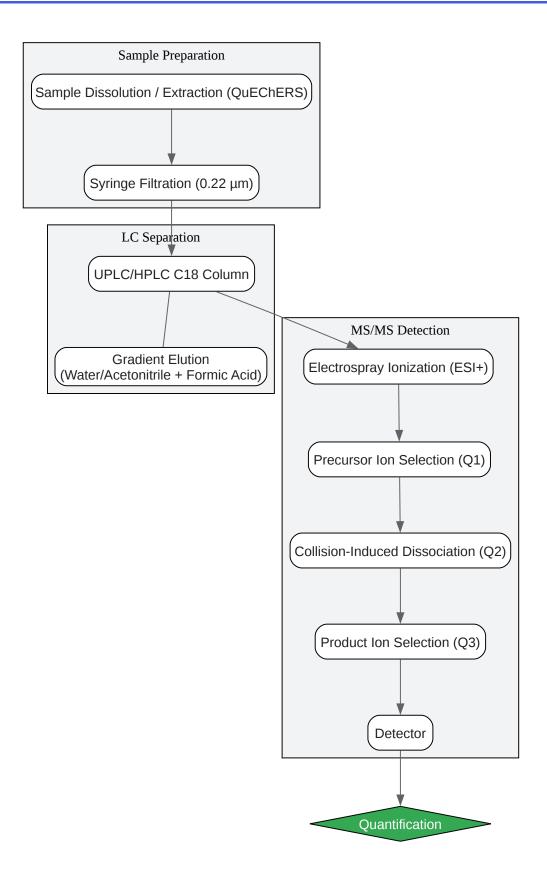




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Caption: GC-MS sample processing and analysis workflow.





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Caption: Logical flow of LC-MS/MS quantification.



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